

# Application of Aluminum Formate in Paper Manufacturing: Detailed Notes and Protocols

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## Compound of Interest

Compound Name: Aluminum formate

Cat. No.: B1211560

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## Introduction

**Aluminum formate**, with the chemical formula  $\text{Al}(\text{HCOO})_3$ , is a versatile chemical compound utilized in the paper manufacturing industry to enhance various properties of the final product. Its primary applications include acting as a precipitating and fixing agent, particularly in the production of acid-free papers, and as a hydrophobic sizing agent to improve water resistance. This document provides detailed application notes and protocols for the use of **aluminum formate** in paper manufacturing, targeting researchers and scientists in the field.

**Aluminum formate's** key advantages in papermaking include its ability to improve sheet formation, increase opacity, and enhance the effectiveness of other sizing agents like resin glues. It is especially beneficial for producing durable and heat-resistant papers.<sup>[1]</sup> Upon drying of the paper web, the formic acid component largely evaporates, leaving behind neutral aluminum salts that do not contribute to acid hydrolysis, a common cause of paper degradation over time.<sup>[1]</sup>

## Key Applications and Mechanisms of Action

### Sizing Agent for Enhanced Water Resistance

**Aluminum formate** imparts a hydrophobic effect on paper, reducing its tendency to absorb water. While it can be used alone, it is more commonly employed to significantly boost the performance of conventional sizing agents.<sup>[1]</sup> The mechanism involves the hydrolysis of

**aluminum formate** in the papermaking slurry (wet end), leading to the formation of aluminum hydroxide complexes. These complexes, along with aluminum ions, can interact with and fix sizing agents like rosin or synthetic sizes (e.g., Alkyl Ketene Dimer - AKD) onto the cellulose fibers. This creates a more uniform and effective hydrophobic barrier on the paper surface.

## Production of Acid-Free and Archival Papers

One of the critical applications of **aluminum formate** is in the manufacturing of acid-free and archival-quality papers. Traditional papermaking often uses aluminum sulfate (alum), which can lead to the formation of sulfuric acid in the paper, causing it to become brittle and yellow over time. In contrast, **aluminum formate**, upon hydrolysis, forms neutral aluminum salts.<sup>[1]</sup> This results in a paper with a relatively high pH, making it more stable and resistant to aging.

## Improvement of Paper Properties

The use of **aluminum formate** can also lead to improvements in the physical properties of the paper. It aids in better sheet formation, which contributes to a more uniform and higher-quality paper.<sup>[1]</sup> Furthermore, it has been observed to increase the opacity of the paper.<sup>[1]</sup>

## Quantitative Data on Performance

While extensive quantitative data from peer-reviewed literature is limited, the following table summarizes the expected qualitative and potential quantitative effects of **aluminum formate** on key paper properties based on available information and analogous applications. Further empirical studies are recommended to establish precise quantitative relationships.

Paper Property	Test Method	Expected Effect of Aluminum Formate	Potential Quantitative Improvement (Hypothetical Range)
Water Resistance	Cobb Test (ISO 535)	Decrease in water absorption	10 - 30% reduction in Cobb value
Tensile Strength	Tensile Index (ISO 1924-2)	Potential for slight increase due to improved sheet formation and bonding	5 - 15% increase in Tensile Index
Opacity	Opacity Measurement (ISO 2471)	Increase in opacity	2 - 5% increase in opacity
Permanence/Aging	Accelerated Aging Test	Increased resistance to degradation	Significant improvement in longevity

## Experimental Protocols

The following are detailed protocols for the laboratory-scale application of **aluminum formate** in paper manufacturing.

### Protocol 1: Internal Sizing of Handsheets with Aluminum Formate

Objective: To prepare laboratory handsheets with improved water resistance using **aluminum formate** as a sizing agent in conjunction with a primary sizing agent (e.g., AKD).

Materials:

- Bleached softwood kraft pulp (BSKP)
- Deionized water
- Aluminum formate** solution (e.g., 10% w/v)

- Alkyl Ketene Dimer (AKD) emulsion
- Standard handsheet former (e.g., according to TAPPI T 205)
- Press and drying equipment for handsheets
- Cobb testing apparatus
- Tensile strength tester

Procedure:

- Pulp Preparation: Disintegrate a known weight of dry BSKP in deionized water to achieve a specific consistency (e.g., 1.2%).
- Stock Preparation:
  - Take a measured volume of the pulp slurry for each handsheet.
  - While stirring, add the AKD emulsion at a desired dosage (e.g., 0.1-0.5% on dry pulp weight). Mix for 5-10 minutes.
  - Subsequently, add the **aluminum formate** solution at varying dosages (e.g., 0.2-1.0% on dry pulp weight). Continue stirring for another 5-10 minutes to ensure thorough mixing and reaction.
  - Prepare a control set of handsheets with only AKD and without **aluminum formate**.
- Handsheet Formation:
  - Form handsheets from the treated pulp slurry using a standard handsheet former according to established procedures (e.g., TAPPI T 205).
- Pressing and Drying:
  - Press the wet handsheets under a standard pressure to remove excess water.

- Dry the handsheets in a controlled environment (e.g., on drying rings at a specific temperature and humidity).
- Conditioning and Testing:
  - Condition the dried handsheets in a standard atmosphere (e.g., 23°C and 50% relative humidity) for at least 24 hours.
  - Perform Cobb tests to evaluate water absorption.
  - Measure the tensile strength of the handsheets.
- Data Analysis:
  - Compare the Cobb values and tensile strength of the handsheets treated with **aluminum formate** to the control group.
  - Plot the results as a function of **aluminum formate** dosage to determine the optimal concentration.

## Protocol 2: Surface Sizing Application of Aluminum Formate

Objective: To apply **aluminum formate** as a surface sizing agent to improve the water resistance of pre-formed paper.

Materials:

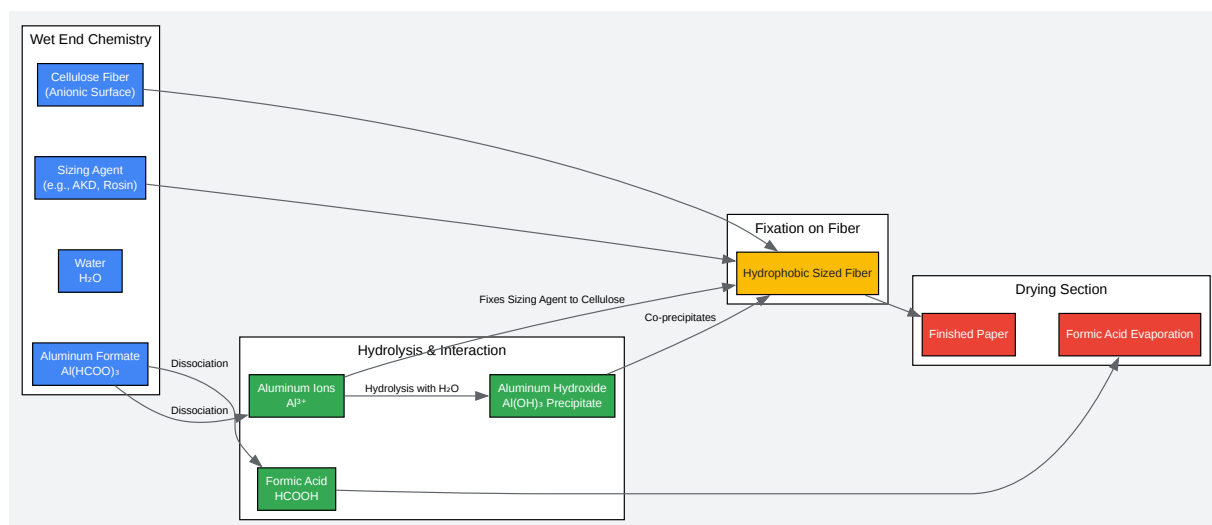
- Unsized or base paper sheets
- **Aluminum formate** solution (e.g., 1-5% w/v)
- Size press or laboratory coating apparatus
- Drying oven
- Cobb testing apparatus

#### Procedure:

- **Solution Preparation:** Prepare aqueous solutions of **aluminum formate** at different concentrations.
- **Surface Application:**
  - Apply the **aluminum formate** solution to the surface of the base paper sheets using a laboratory-scale size press or a manual coating rod. Ensure even application on both sides of the paper.
- **Drying:**
  - Dry the surface-sized sheets in an oven at a controlled temperature (e.g., 105°C) until completely dry.
- **Conditioning and Testing:**
  - Condition the dried sheets as described in Protocol 1.
  - Perform Cobb tests to assess the improvement in water resistance.
- **Data Analysis:**
  - Compare the Cobb values of the surface-sized papers with the untreated base paper to quantify the effect of the **aluminum formate** treatment.

## Visualizations

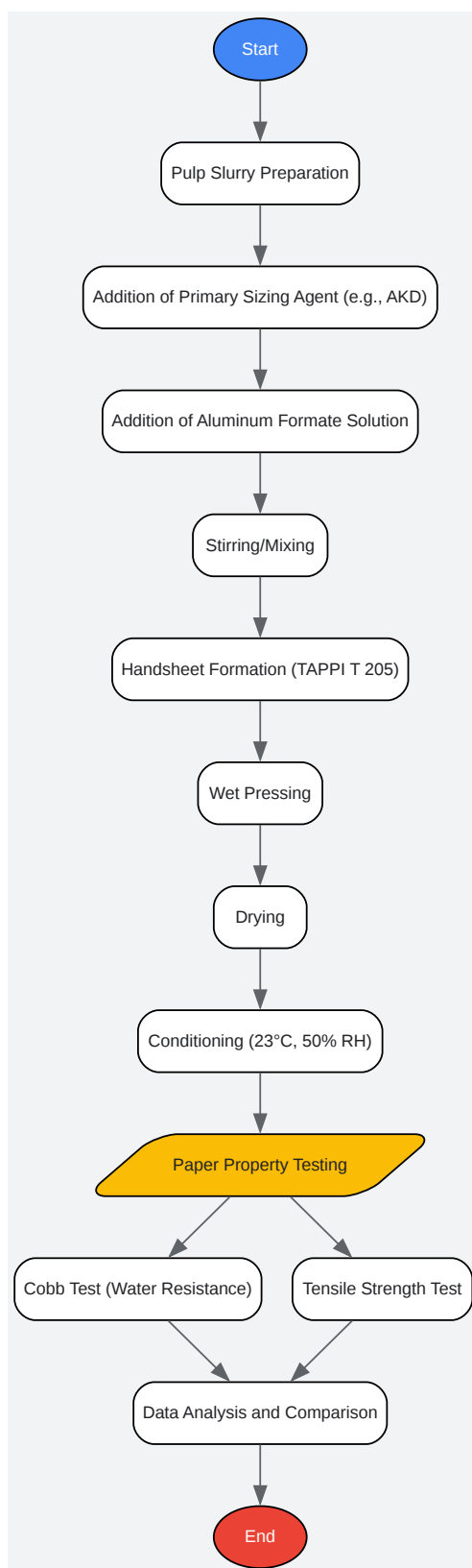
### Signaling Pathway: Mechanism of Aluminum Formate in Paper Sizing



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Caption: Mechanism of **aluminum formate** in paper sizing.

## Experimental Workflow: Laboratory Handsheet Preparation and Testing



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Caption: Workflow for handsheet preparation and testing.



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## References

- 1. alucom.de [alucom.de]
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